

# application of p-(Dimethylamino)benzaldehyde oxime in forensic latent fingerprint detection

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## Compound of Interest

Compound Name: *p*-(Dimethylamino)benzaldehyde  
oxime

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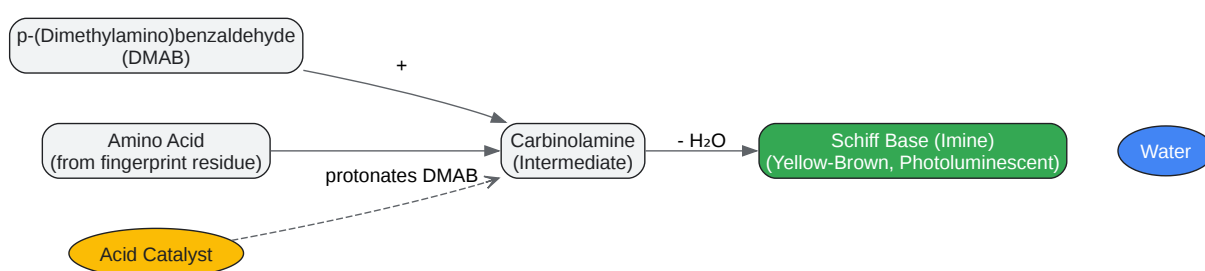
## Application of p-(Dimethylamino)benzaldehyde in Forensic Latent Fingerprint Detection

A Note on **p-(Dimethylamino)benzaldehyde Oxime**: A comprehensive review of current scientific literature reveals no established application of **p-(Dimethylamino)benzaldehyde oxime** for the detection of latent fingerprints. The aldehyde functional group is crucial for the colorimetric reaction with components of fingerprint residue. The conversion of this aldehyde to an oxime alters its chemical reactivity, rendering it unsuitable for this specific application. Therefore, these application notes will focus on the well-documented and scientifically validated use of p-(Dimethylamino)benzaldehyde (DMAB) for latent fingerprint development.

## Application Notes for p-(Dimethylamino)benzaldehyde (DMAB)

**Introduction:** p-Dimethylaminobenzaldehyde (DMAB) is a valuable reagent in forensic science for the chemical enhancement of latent fingerprints, particularly on porous surfaces such as paper and cardboard. The method relies on the reaction of DMAB with amino acids present in the eccrine sweat component of fingerprint residue. This reaction, typically carried out under acidic conditions, results in the formation of a yellow-brown colored product known as a Schiff base (or imine). A key advantage of the DMAB method is that the developed fingerprint impressions are photoluminescent, enhancing their visibility under specific lighting conditions.

Principle of Reaction: The aldehyde group of the DMAB molecule reacts with the primary amine group of amino acids found in fingerprint deposits. This condensation reaction, catalyzed by an acid, forms a brightly colored and luminescent imine derivative, thereby visualizing the ridge detail of the latent print. The general reaction mechanism is the formation of an imine or Schiff base.[1] Luminescence spectrophotometry has confirmed that DMAB reacts with amino acids like L-alanine, glycine, and L-serine in latent fingerprints.[2][3]



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Caption: Reaction of DMAB with an amino acid to form a Schiff base.

Applicable Surfaces: DMAB is most effective on porous substrates where the fingerprint residue has been absorbed. Examples include:

- Paper (white photocopy paper, cardboard)
- Untreated wood
- Some thermal papers (using a dry contact method)[3]

For non-porous surfaces, DMAB can be used as a vapor-phase stain for cyanoacrylate-fumed fingerprints.[4]

## Experimental Protocols

### Protocol 1: Wet Contact Method for Porous Surfaces

This is the most common method for applying DMAB to paper evidence.

Materials:

- p-Dimethylaminobenzaldehyde (DMAB)
- Glacial Acetic Acid
- Ethyl Acetate
- HFE-7100 (or petroleum spirits 40-60°C)
- Fume hood
- Glass dipping trays
- Oven or heat press
- High-intensity filtered light source (e.g., Polilight® or similar, set to ~490 nm)
- Orange goggles (OG550) or a corresponding camera filter

Reagent Preparation: Two solutions are typically prepared: a stock solution and a working solution.

Solution Type	Component	Quantity
Stock Solution	p-Dimethylaminobenzaldehyde	1 g
Glacial Acetic Acid	10 mL	
Ethyl Acetate	90 mL	
Working Solution	Stock Solution	1 mL
HFE-7100	100 mL	

Procedure:

- **Preparation:** Prepare the stock and working solutions in a fume hood. The working solution should be prepared fresh for optimal results.
- **Application:** Immerse the porous exhibit (e.g., a document) into the working solution in a glass tray for 1-2 seconds.
- **Drying:** Remove the exhibit and allow the solvent to evaporate completely in the fume hood.
- **Development:** Place the dried exhibit in an oven preheated to 100-150°C for approximately 20 minutes. Alternatively, a heat press can be used.
- **Visualization:** Examine the exhibit in a darkened room using a high-intensity light source at approximately 490 nm. View the resulting luminescence through orange goggles.
- **Photography:** Photograph any developed prints using an appropriate camera setup with an orange filter.

## Protocol 2: Vapor-Phase Staining for Cyanoacrylate-Fumed Prints

This method is suitable for enhancing fingerprints on non-porous or solvent-sensitive surfaces that have already been treated with cyanoacrylate (superglue).

Materials:

- Cyanoacrylate-fumed exhibit
- p-Dimethylaminobenzaldehyde (DMAB) crystals
- Airtight container (e.g., a glass tank or a sealed bag)
- Heating source (optional, for accelerated development)
- UV light source (~365 nm)
- UV cut-off filter (~420 nm)

Procedure:

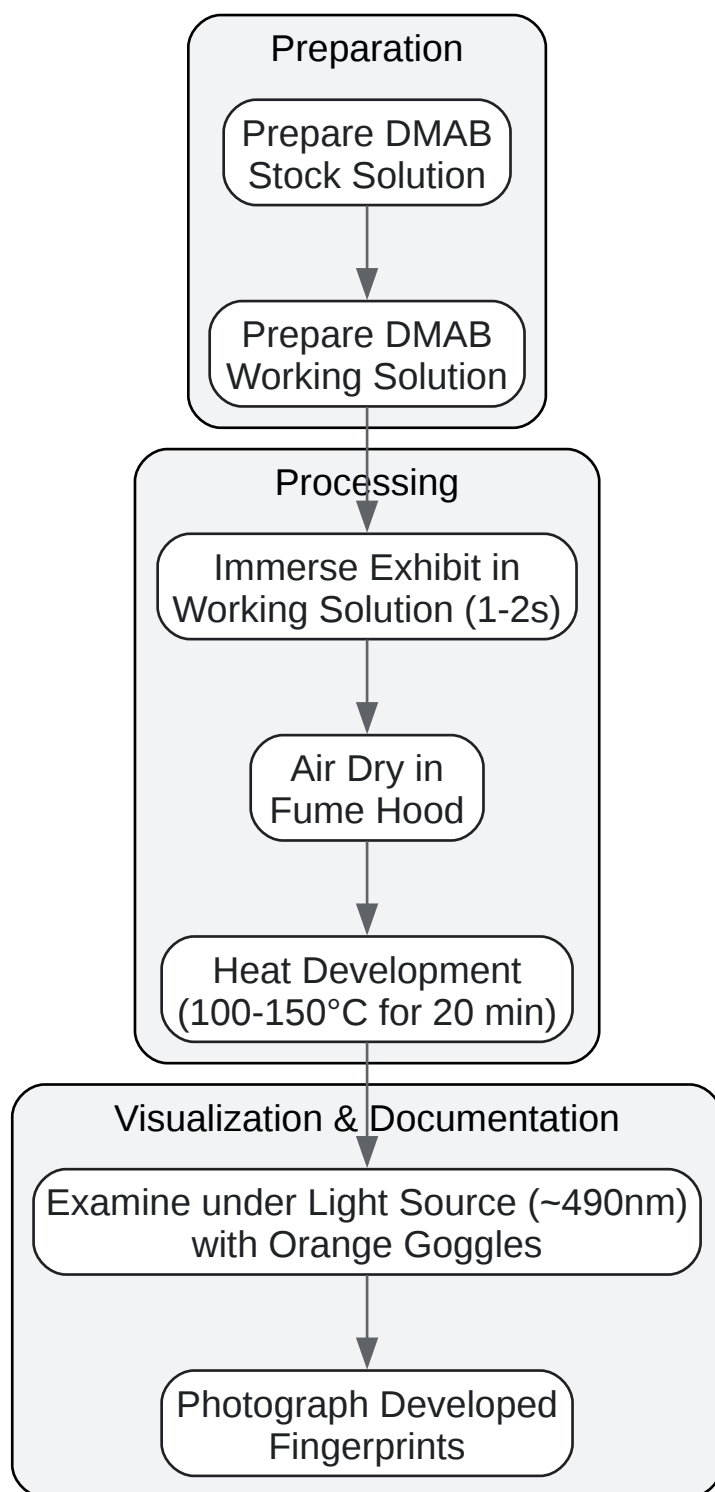
- Setup: Place the cyanoacrylate-fumed exhibit inside an airtight container.
- DMAB Introduction: Place a small, open container of DMAB crystals within the airtight container, ensuring it does not touch the exhibit.
- Development: Seal the container and leave it at room temperature for 48-96 hours.<sup>[4]</sup> Mild heating can be used to accelerate the sublimation of DMAB and the staining process.
- Visualization: Remove the exhibit and examine it under a UV light source (~365 nm).
- Photography: Photograph the fluorescent fingerprint through a UV cut-off filter (~420 nm).<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the different DMAB application methods.

Parameter	Wet Contact Method	Vapor-Phase Staining
DMAB Concentration	0.2 to 1 g per 100 mL of solvent in working solution	N/A (uses solid crystals)
Development Time	~20 minutes (with heat)	48-96 hours at room temperature
Development Temperature	100-150°C	Room temperature (mild heating can be applied)
Visualization Wavelength	Excitation: ~490 nm	Excitation: ~365 nm (UV)
Viewing Filter	Orange (OG550)	UV cut-off (~420 nm)

## Visualizations



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Caption: Experimental workflow for the DMAB wet contact method.

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